

handling and storage precautions for 1-Iodoadamantane

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Compound of Interest

Compound Name: 1-Iodoadamantane

Cat. No.: B1585816

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Technical Support Center: 1-Iodoadamantane

This guide provides essential information on the safe handling and storage of **1-Iodoadamantane** for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is **1-Iodoadamantane** and what are its common applications?

A1: **1-Iodoadamantane** is a halogenated derivative of adamantane.^[1] It is a solid, combustible organic compound.^[1] In laboratory settings, it is primarily used as a reagent in organic synthesis.^[2] Common applications include its use in free-radical carbonylation reactions and as a starting material for the synthesis of other adamantane derivatives.

Q2: What are the main hazards associated with **1-Iodoadamantane**?

A2: **1-Iodoadamantane** is stable but sensitive to light and moisture. It is incompatible with strong oxidizing agents. While not classified as a hazardous substance in some contexts, it may be harmful if inhaled, ingested, or absorbed through the skin. Direct contact can cause skin and eye irritation.

Q3: What personal protective equipment (PPE) should I wear when handling **1-Iodoadamantane**?

A3: When handling **1-Iodoadamantane**, it is crucial to wear appropriate personal protective equipment. This includes:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Body Protection: A lab coat is mandatory. For larger quantities or when there is a risk of splashing, consider a chemical-resistant apron or suit.
- Respiratory Protection: If working outside a fume hood or if dust is generated, a respirator is necessary.

Q4: How should I properly store **1-Iodoadamantane**?

A4: **1-Iodoadamantane** should be stored in a tightly closed container in a cool, dry, and well-ventilated area. It should be protected from light and moisture. The recommended storage temperature is between 2-8°C. Keep it away from incompatible materials such as strong oxidizing agents.

Q5: What should I do in case of a spill?

A5: In the event of a spill, first ensure the area is well-ventilated and eliminate any sources of ignition. For small spills, sweep up the solid material and place it into a suitable container for disposal. Avoid generating dust. For larger spills, contain the material and absorb it with an inert material like sand or earth before collecting it for disposal.

Q6: How should I dispose of **1-Iodoadamantane** waste?

A6: Dispose of **1-Iodoadamantane** waste in accordance with local, state, and federal regulations. It should be treated as chemical waste and disposed of through a licensed waste disposal contractor. Do not let the product enter drains.

Troubleshooting Guide

Issue 1: The **1-Iodoadamantane** in the container has discolored (e.g., turned slightly yellow or brown).

- Possible Cause: This is likely due to exposure to light or air, leading to decomposition and the formation of iodine.
- Solution: While slight discoloration may not significantly affect the reactivity in some applications, it is best to use a fresh, unopened container for sensitive reactions. To prevent this, always store **1-Iodoadamantane** in a dark, cool place and keep the container tightly sealed.

Issue 2: My reaction with **1-Iodoadamantane** is not proceeding as expected or is giving low yields.

- Possible Cause 1: Inactive Reagent: The **1-Iodoadamantane** may have degraded due to improper storage (see Issue 1).
- Solution 1: Use a fresh batch of the reagent.
- Possible Cause 2: Presence of Moisture: **1-Iodoadamantane** is sensitive to moisture, which can quench reactions, particularly those involving organometallic reagents.
- Solution 2: Ensure all glassware is thoroughly dried and the reaction is carried out under an inert atmosphere (e.g., nitrogen or argon). Use anhydrous solvents.
- Possible Cause 3: Incompatibility with other reagents: The reaction conditions or other reagents may not be suitable.
- Solution 3: Review the literature for similar reactions to ensure the chosen conditions are appropriate. **1-Iodoadamantane** is incompatible with strong oxidizing agents.

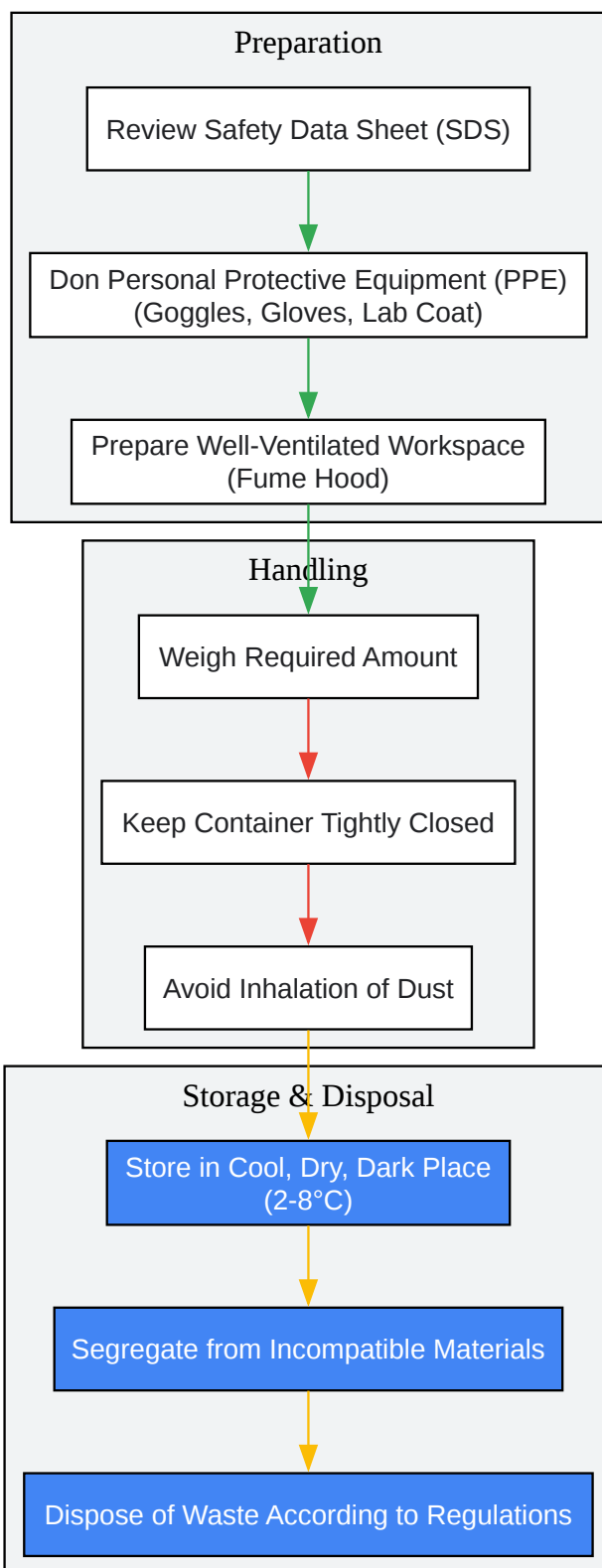
Issue 3: I am observing the formation of adamantane as a byproduct in my reaction.

- Possible Cause: This can occur in certain reactions, such as photostimulated reactions with some nucleophiles, where a reduction of the adamantyl radical takes place.
- Solution: This may be an inherent pathway of the reaction mechanism. If adamantane is an undesirable byproduct, you may need to adjust the reaction conditions (e.g., temperature, solvent, light exposure) or consider a different synthetic route.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₁₅ I
Molecular Weight	262.13 g/mol
Appearance	Solid
Melting Point	75-76 °C
Boiling Point	265.7 °C at 760 mmHg
Solubility	Insoluble in water
Storage Temperature	2-8°C (protect from light)

Experimental Workflow: Safe Handling of 1-Iodoadamantane



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Caption: Workflow for the safe handling and storage of **1-Iodoadamantane**.

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References

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- 2. scbt.com [scbt.com]
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